

masoprocol cost comparison alternatives

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Compound Focus: Masoprocol

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Masoprocol Overview and Alternatives

Masoprocol (also known as Actinex or nordihydroguaiaretic acid) is a topical drug prescribed for **actinic keratosis**, a precancerous skin condition [1] [2]. Its exact mechanism is not fully known, but it is recognized as a potent **5-lipoxygenase inhibitor** with antiproliferative effects on keratinocytes [2].

The table below compares **Masoprocol** with a common alternative, Fluorouracil topical, based on information from Drugs.com [1].

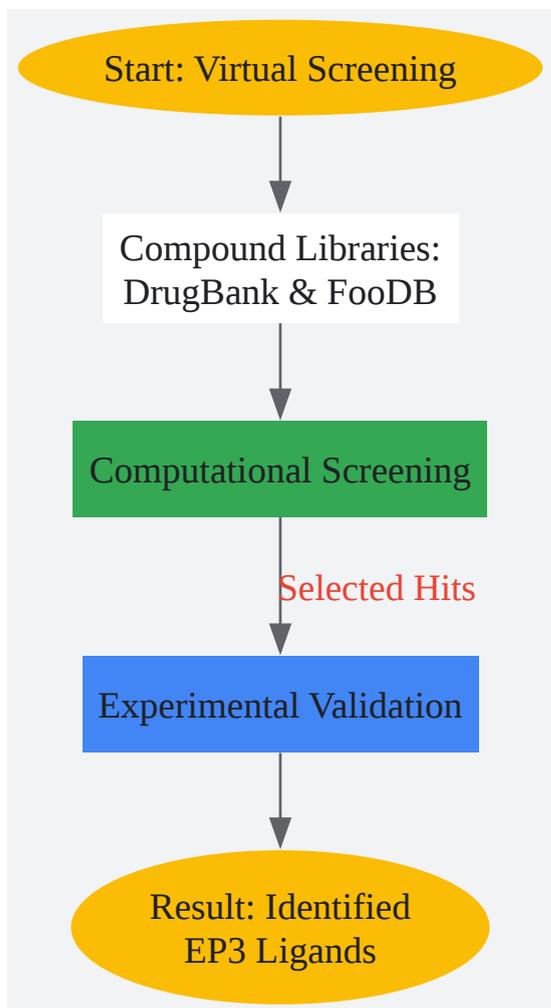
Aspect	Masoprocol Topical	Fluorouracil Topical (e.g., Efudex, Carac, Tolak)
Primary Approved Use	Actinic Keratosis [1]	Actinic Keratosis, Basal Cell Carcinoma, Skin Cancer, Keratosis, Warts [1]
Drug Class	Information Not Available	Topical Chemotherapeutic Agent [3]
Known Mechanism	5-lipoxygenase inhibitor; antiproliferative activity [2]	Irreversibly inhibits thymidylate synthase, impairing DNA synthesis [3]
Pregnancy Category	Category B (No proven risk in humans) [1]	Category X (Not for use in pregnancy) [1]

Aspect	Masoprocol Topical	Fluorouracil Topical (e.g., Efudex, Carac, Tolak)
User Rating	No data available	Average of 7.4/10 from 318 ratings (65% reported positive effect) [1]
Generic Availability	No data available	Lower cost generic available [1]
Pricing (without insurance)	Could not find a match [1]	\$46.75 - \$72.63 for a 40g tube of 5% cream [1]
Bulk API Vendors	NovoSeek, ABI Chem, Chembase.cn [4]	Information Not Available

Emerging Research and Potential Mechanisms

Recent preclinical research has identified **Masoprocol** in a new context. A 2025 study exploring new treatments for cardiovascular disease identified **Masoprocol** as a potential ligand for the **EP3 receptor**, a prostaglandin E2 receptor involved in vascular inflammation and platelet aggregation [5].

- **Experimental Findings:** In *in vitro* experiments, **Masoprocol** significantly **reduced platelet aggregation** [5].
- **Proposed Workflow:** The study used a combined computational and experimental approach, summarized below.



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- **Pathway Associations:** **Masoprocol** is also listed as a drug that interacts with the **ErbB signaling pathway** and the **MAPK signaling pathway** [6] [7]. These pathways are crucial in regulating cell proliferation, differentiation, and survival, and are often targets in cancer therapy. The diagram below illustrates the core flow of the MAPK pathway, which **Masoprocol** is associated with.



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Key Experimental Details

For the cardiovascular study [5]:

- **Cell Viability (MTT) Assay:** Used to determine non-toxic concentrations of compounds on endothelial cells after 72 hours of incubation. The maximum non-toxic concentration for **Masoprocol** was found to be **20 µM**.
- **Cell Migration (Wound-Healing) Assay:** Measured the capacity of endothelial cells to migrate in the presence of the compounds.
- **Platelet Aggregation Assay:** Citrated whole blood was incubated with the potential ligands for 10 minutes to test their effects on platelet activation.

For the dermatological application [3]:

- **Clinical Efficacy:** A 2025 retrospective study on hyperkeratotic actinic keratosis used 5-Fluorouracil 4% cream once daily for 28 consecutive days. Efficacy was evaluated 12 weeks post-treatment, with complete clearance defined as the total disappearance of the lesion.

Summary and Research Considerations

The available data is sufficient for a high-level comparison but lacks the depth needed for a full guide. Key points for your research are:

- **Dermatological Use:** **Masoprocol** is an established treatment for actinic keratosis. Direct head-to-head clinical data against fluorouracil is not available in the search results, but fluorouracil has broader approved indications and more published real-world studies [1] [3].
- **Emerging Cardiovascular Application:** A 2025 preprint highlights **Masoprocol**'s potential as an **EP3 receptor ligand** that reduces platelet aggregation [5]. This represents a potential new therapeutic avenue but is in early stages.
- **Pathway Involvement:** **Masoprocol** is associated with key signaling pathways (ErbB and MAPK), suggesting a complex mechanism of action that may extend beyond its known 5-lipoxygenase inhibition [6] [7].

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References

1. topical Masoprocol - Drugs.com Alternatives Compared [drugs.com]
2. Showing metabocard for Masoprocol (HMDB0014325) [hmdb.ca]
3. Efficacy of 5-Fluorouracil 4% Cream in the Treatment ... [pmc.ncbi.nlm.nih.gov]
4. pharmaceutical API fine chemical sources MASOPROCOL [drugpatentwatch.com]
5. Discovery and Functional Validation of EP3 Receptor ... [preprints.org]
6. KEGG PATHWAY: hsa04012 [kegg.jp]
7. KEGG PATHWAY: hsa04010 [genome.jp]

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